

Performance comparison of manganese acetylacetonate and cobalt-based driers in paints

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Manganese acetylacetonate*

Cat. No.: *B7756895*

[Get Quote](#)

Performance Showdown: Manganese Acetylacetonate vs. Cobalt-Based Driers in Paints

A comprehensive comparison for researchers and formulation scientists on the efficacy of **manganese acetylacetonate** as a viable alternative to traditional cobalt-based driers in oxidative curing paints.

In the ongoing effort to develop safer and more sustainable paint formulations, the industry is actively seeking alternatives to cobalt-based driers, which have come under regulatory scrutiny due to health concerns.^[1] **Manganese acetylacetonate** has emerged as a promising candidate, demonstrating comparable and, in some cases, superior performance. This guide provides a detailed comparison of these two drier systems, supported by experimental data, to aid researchers and formulators in making informed decisions.

Executive Summary

Manganese acetylacetonate presents a strong case as a substitute for cobalt-based driers. Experimental evidence indicates that it can offer faster through-drying times and comparable surface drying, although it may result in slightly lower final film hardness.^[2] The choice of drier

will ultimately depend on the specific requirements of the paint formulation, including the type of alkyd resin and desired curing characteristics.

Performance Data at a Glance

The following tables summarize the key performance indicators of **manganese acetylacetonate** and a commercial cobalt(II) 2-ethylhexanoate drier in various alkyd formulations.

Table 1: Drying Time Comparison in a Long-Oil Alkyd Resin[2]

Drier Concentration (wt. % metal)	Drier Type	Set-to-touch (τ_1) (hours)	Tack-free (τ_2) (hours)	Dry-hard (τ_3) (hours)	Dry-through (τ_4) (hours)
0.1	Mn(acac) ₃	2.5	4.5	6.0	8.0
0.1	Co(II) 2-EH	2.0	3.5	7.0	12.0
0.06	Mn(acac) ₃	3.0	5.0	7.0	9.0
0.06	Co(II) 2-EH	2.5	4.0	8.5	17.4
0.03	Mn(acac) ₃	4.0	6.5	8.5	10.5
0.03	Co(II) 2-EH	3.5	6.0	>15	>24
0.01	Mn(acac) ₃	6.0	9.0	12.0	16.0
0.01	Co(II) 2-EH	5.5	>12	>24	>24

Table 2: Drying Time Comparison in a High-Solid Alkyd Resin[2]

Drier Concentration (wt. % metal)	Drier Type	Set-to-touch (τ_1) (hours)	Tack-free (τ_2) (hours)	Dry-hard (τ_3) (hours)	Dry-through (τ_4) (hours)
0.1	Mn(acac) ₃	1.8	2.9	4.0	6.5
0.1	Co(II) 2-EH	1.5	2.5	5.5	9.0
0.03	Mn(acac) ₃	2.5	4.0	6.0	9.5
0.03	Co(II) 2-EH	2.2	3.8	9.0	>15

Table 3: Film Hardness (Persoz) after 14 days[2]

Alkyd Type	Drier Type	Drier Concentration (wt. % metal)	Hardness (seconds)
Long-oil	Mn(acac) ₃	0.03	120
Long-oil	Co(II) 2-EH	0.03	145
High-solid	Mn(acac) ₃	0.03	180
High-solid	Co(II) 2-EH	0.03	205

Key Performance Insights

- Drying Time: **Manganese acetylacetonate** consistently demonstrates faster through-drying (τ_4) compared to the cobalt drier, particularly at lower concentrations.[2] While the cobalt drier may offer slightly faster surface drying (set-to-touch and tack-free times), the rapid development of through-dry is a significant advantage for manganese.[2]
- Film Hardness: Coatings cured with the cobalt drier generally exhibit higher final film hardness.[2] This is a common characteristic observed with alternatives to cobalt driers.[2]
- Color: While manganese compounds can be intensely colored, studies have shown that the coloration of transparent paint films is acceptable at typical concentrations (e.g., 0.03 wt. %

metal) due to the in-situ reduction of Mn(III) to Mn(II).[2] However, at higher concentrations, manganese driers may impart a brownish hue, especially in white or light-colored paints.[1]

- **Stability and Skinning:** **Manganese acetylacetonate** has been reported to exhibit reduced skinning in paint formulations compared to cobalt driers.[1]

Experimental Protocols

The following are generalized methodologies for the key experiments cited in the comparison.

Drying Time Measurement (BK Drying Recorder)

- **Sample Preparation:** The paint formulation is prepared with the specified concentration of the drier.
- **Film Application:** A uniform film of the paint (e.g., 76 μm wet film thickness) is applied to a glass strip.
- **Measurement:** The glass strip is placed on a BK (Beck-Koller) drying time recorder. A hemispherical needle travels the length of the strip over a set period (e.g., 24 hours).
- **Analysis:** The track left by the needle is analyzed to determine the different stages of drying:
 - τ_1 (Set-to-touch): The point where the needle no longer leaves a clear track.
 - τ_2 (Tack-free): The point where the needle no longer picks up any paint.
 - τ_3 (Dry-hard): The point where the needle no longer leaves a perceptible scratch.
 - τ_4 (Dry-through): The point where the needle moves over the surface without leaving any mark.

Film Hardness (Persoz Pendulum Hardness Tester)

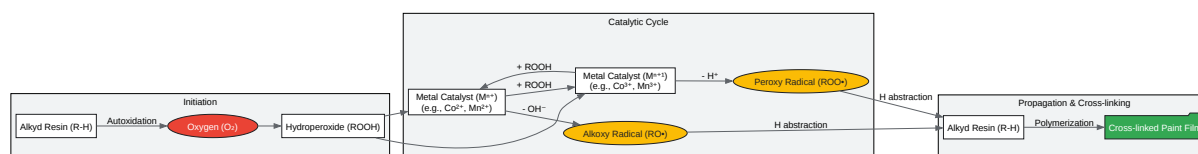
- **Sample Preparation:** The paint is applied to a solid substrate (e.g., glass panel) and allowed to cure for a specified period (e.g., 14 days) under controlled temperature and humidity.
- **Measurement:** A Persoz pendulum is placed on the coated surface. The pendulum's oscillations are timed.

- Analysis: The hardness is determined by the time it takes for the amplitude of the pendulum's swing to decrease from 12 to 4 degrees. A longer time indicates a harder surface.

Visualizing the Science

Catalytic Drying Mechanism

The drying of alkyd paints is an oxidative cross-linking process. Both cobalt and manganese driers catalyze this process through a redox mechanism, promoting the formation of free radicals that initiate the polymerization of the unsaturated fatty acid chains in the alkyd resin.

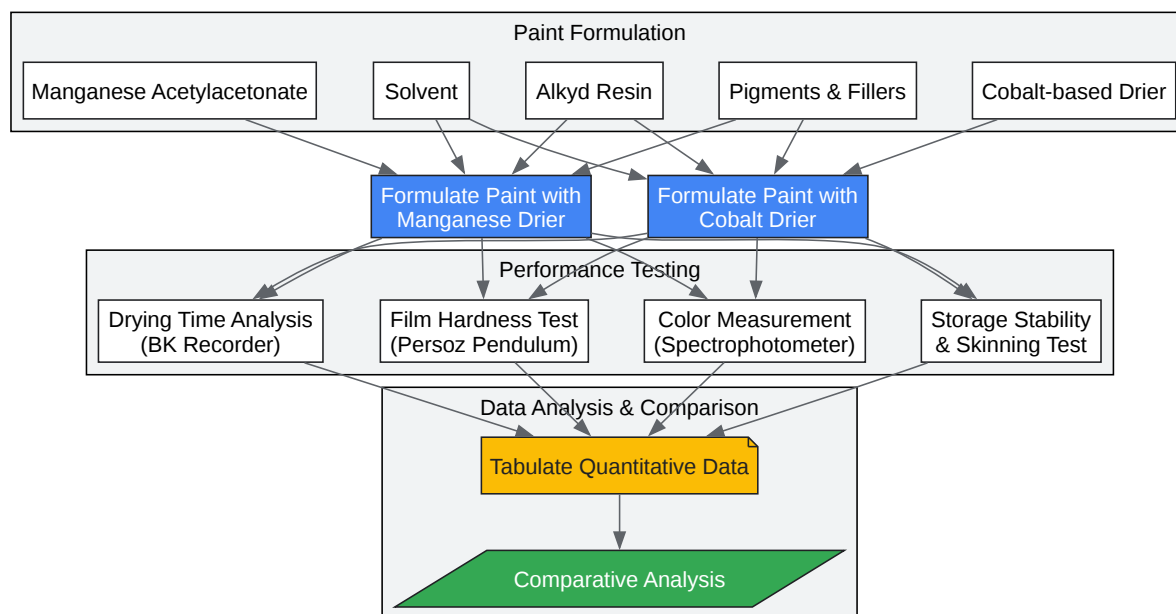


[Click to download full resolution via product page](#)

Caption: Oxidative drying mechanism of alkyd paints catalyzed by metal driers.

Experimental Workflow for Drier Performance Comparison

The following diagram illustrates a typical workflow for comparing the performance of different paint driers.



[Click to download full resolution via product page](#)

Caption: Workflow for comparing manganese and cobalt driers in paint.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Performance comparison of manganese acetylacetonate and cobalt-based driers in paints]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7756895#performance-comparison-of-manganese-acetylacetonate-and-cobalt-based-driers-in-paints>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com